A Technical Guide to Commercial IR-820 for Research Applications

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Compound of Interest

Compound Name:	*IR-820*
CAS No.:	*172616-80-7*
Cat. No.:	*B1672171*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the commercial sources, key characteristics, and experimental applications of **IR-820**, a near-infrared (NIR) cyanine dye increasingly utilized in biomedical research. This document is intended to serve as a practical resource for researchers, scientists, and professionals involved in drug development, offering detailed information to facilitate the procurement and application of **IR-820** in preclinical studies.

Commercial Sources and Physicochemical Properties

IR-820 is available from several commercial suppliers, catering to the research community. While often referred to as "New Indocyanine Green," it is a distinct chemical entity with its own specific properties. The quality and purity of the dye can vary between suppliers, which may impact experimental outcomes. Therefore, careful consideration of the technical specifications from each vendor is crucial.

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Below is a summary of key quantitative data for **IR-820** sourced from various commercial suppliers. It is important to note that batch-to-batch variability can occur, and it is always recommended to consult the certificate of analysis provided with the purchased product.

Table 1: Physicochemical and Spectral Properties of Commercial **IR-820**

Property	MedchemExpress	Sigma-Aldrich	MedKoo	TargetMol
Purity/Dye Content	96.36%[1]	80% Dye Content[2][3][4]	>98.0% (HPLC) [5]	98.64%[6]
CAS Number	172616-80-7[1]	172616-80-7[3] [4]	172616-80-7[7]	172616-80-7[6]
Molecular Weight	849.47 g/mol [1]	849.47 g/mol [4]	849.47 g/mol [7]	849.47 g/mol [6]
Excitation Max (λex)	~710 nm (in vivo) [1], 800 nm[1]	Not specified	~710 nm[7]	~710 nm[6]
Emission Max (λem)	820 nm[1]	820 nm[3][4]	820 nm[7]	820 nm[6]
Solubility	DMSO: 5 mg/mL[1]	Not specified	Soluble in DMSO[5]	DMSO: 4.5 mg/mL[6]

Note: The absorption and emission maxima of **IR-820** can be influenced by the solvent and its binding to proteins such as albumin. For instance, in serum, the absorption peak of **IR-820** can red-shift significantly.[8][9] While **IR-820** has poor solubility in water, its stability and fluorescence intensity are enhanced in aqueous solutions when bound to albumin or encapsulated in nanoparticles.[10][11]

Experimental Protocols

The following sections provide detailed methodologies for key experiments using commercially sourced **IR-820**, synthesized from published research.

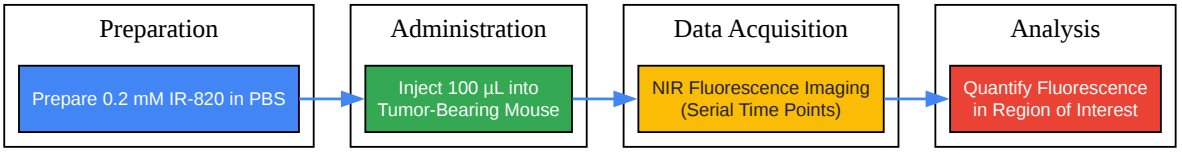
In Vivo Near-Infrared Fluorescence Imaging

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IR-820 is widely used as a contrast agent for in vivo imaging of vasculature, tumors, and inflammation due to its favorable optical properties in the NIR window, which allows for deeper tissue penetration of light.

Protocol for In Vivo Imaging of Tumors:

- Preparation of **IR-820** Solution: Freshly prepare a 0.2 mM solution of **IR-820** in phosphate-buffered saline (PBS).[1] For enhanced in vivo stability and fluorescence, **IR-820** can be pre-incubated with serum albumin.[11]
- Animal Model: Utilize an appropriate tumor-bearing animal model (e.g., subcutaneous xenograft in mice).
- Administration: Inject 100 µL of the **IR-820** solution into the experimental animal via intravenous (tail vein) or intraperitoneal injection.[1]
- Imaging: Serially image the animal using a near-infrared fluorescence imaging system at various time points post-injection (e.g., 15 minutes, 4 hours, 24 hours, and up to 8 days) to observe the biodistribution and tumor accumulation of the dye.[1][11]
- Image Analysis: Quantify the fluorescence intensity in the region of interest (e.g., tumor) to assess the accumulation of **IR-820**.



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General workflow for in vivo NIR fluorescence imaging with **IR-820**.

Photothermal Therapy (PTT)

IR-820 can convert near-infrared light into heat, making it an effective photothermal agent for cancer therapy. This property allows for the targeted ablation of tumor cells upon laser

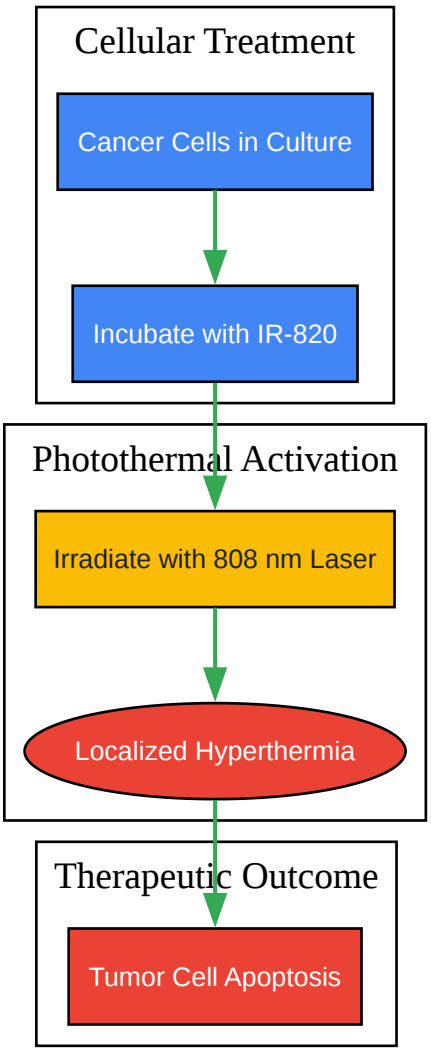
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irradiation.

Protocol for In Vitro Photothermal Therapy:

- Cell Culture: Culture cancer cells (e.g., breast cancer cell line) in appropriate media and conditions.
- Incubation with **IR-820**: Treat the cells with a working concentration of **IR-820** (e.g., 5-20 µM) and incubate for a defined period (e.g., 30-60 minutes) to allow for cellular uptake.[6]
- Laser Irradiation: Irradiate the cells with an 808 nm laser at a specific power density (e.g., 1-2 W/cm^2) for a set duration (e.g., 5-10 minutes).[6]
- Viability Assay: Assess cell viability post-irradiation using a standard assay such as MTT or trypan blue exclusion to determine the efficacy of the photothermal treatment.

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Workflow for in vitro photothermal therapy using **IR-820**.

Drug Delivery Vehicle Formulation

IR-820 can be encapsulated within nanoparticles to improve its stability, circulation time, and tumor-targeting capabilities. These nanoparticles can also be co-loaded with chemotherapeutic drugs for combination therapy.

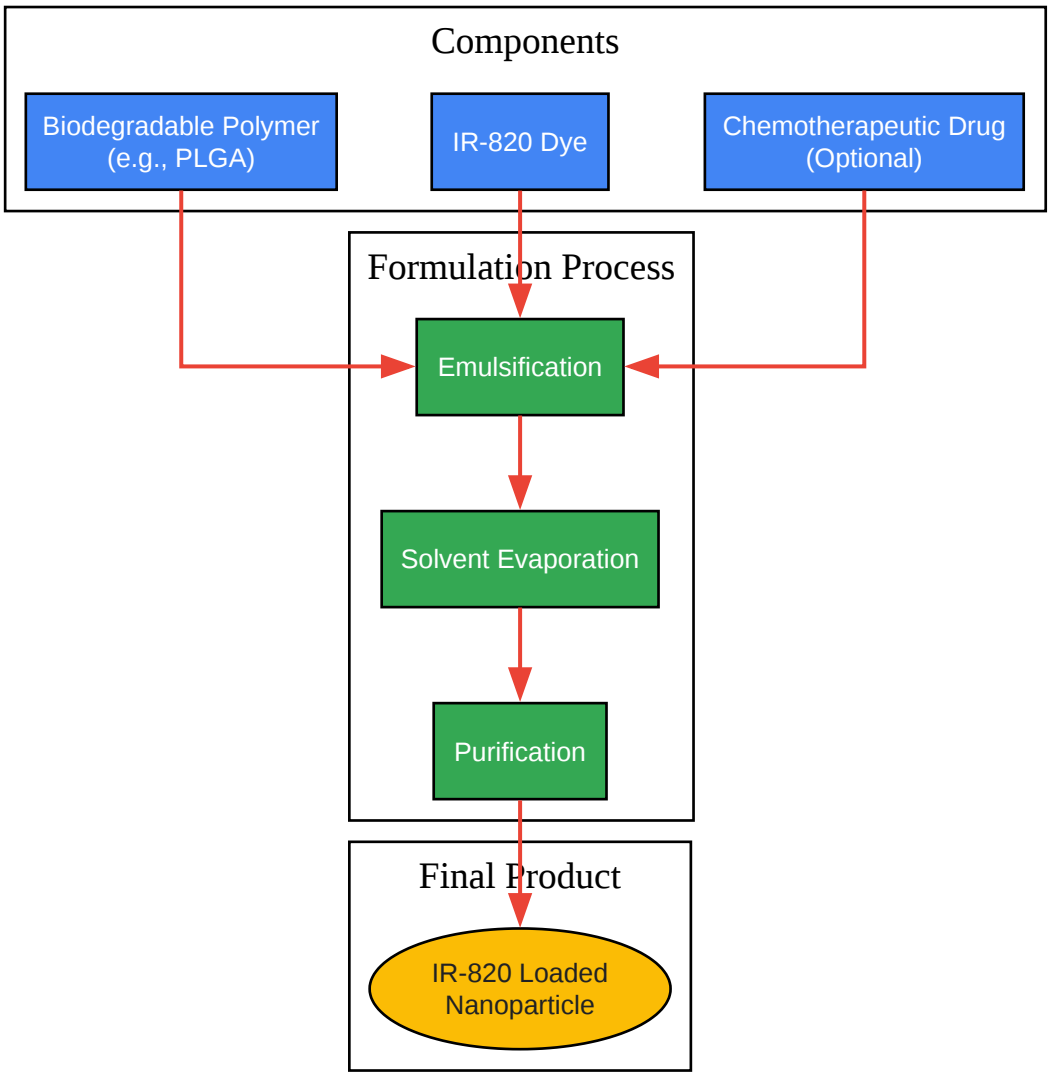
Protocol for **IR-820** Nanoparticle Formulation:

- Polymer and Drug Preparation: Dissolve a biodegradable polymer (e.g., PLGA) in an organic solvent (e.g., acetone). If co-loading a drug, dissolve it in a suitable solvent.

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- **IR-820** Addition: Add a defined amount of **IR-820** to the polymer solution.
- Emulsification: Add the polymer/**IR-820** solution dropwise to an aqueous solution containing a surfactant (e.g., glycol chitosan) under continuous stirring or sonication to form an oil-in-water emulsion.[10]
- Solvent Evaporation: Evaporate the organic solvent by stirring the emulsion for several hours at room temperature.
- Nanoparticle Collection and Purification: Collect the nanoparticles by centrifugation and wash them multiple times with deionized water to remove unencapsulated **IR-820** and surfactant.
- Characterization: Characterize the nanoparticles for size, zeta potential, drug loading efficiency, and morphology using techniques such as dynamic light scattering (DLS), transmission electron microscopy (TEM), and UV-Vis spectroscopy.

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Logical flow for the formulation of **IR-820**-loaded nanoparticles.

Conclusion

IR-820 is a versatile and valuable tool for a range of preclinical research applications, from in vivo imaging to photothermal therapy and drug delivery. The selection of a reliable commercial source and a thorough understanding of its physicochemical properties are paramount for reproducible and meaningful experimental results. The protocols and data presented in this guide are intended to provide a solid foundation for researchers to effectively incorporate **IR-820** into their studies. As with any experimental work, optimization of protocols for specific applications and cell or animal models is highly recommended.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. scientificlabs.com [scientificlabs.com]
- 3. IR-820 Dye content 80 172616-80-7 [sigmaaldrich.com]
- 4. IR-820 Dye content 80 % | Sigma-Aldrich [sigmaaldrich.com]
- 5. medkoo.com [medkoo.com]
- 6. IR-820 | TargetMol [targetmol.com]
- 7. medkoo.com [medkoo.com]
- 8. researchgate.net [researchgate.net]
- 9. Excretable IR-820 for in vivo NIR-II fluorescence cerebrovascular imaging and photothermal therapy of subcutaneous tumor - PMC [pmc.ncbi.nlm.nih.gov]
- 10. IR 820 stabilized multifunctional polycaprolactone glycol chitosan composite nanoparticles for cancer therapy - RSC Advances (RSC Publishing) DOI:10.1039/C5RA05997F [pubs.rsc.org]
- 11. Rational synthesis of IR820–albumin complex for NIR-II fluorescence imaging-guided surgical treatment of tumors and gastrointestinal obstruction - RSC Advances (RSC Publishing) DOI:10.1039/D2RA00449F [pubs.rsc.org]

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